

(8-Bromooctyl)benzene: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (8-Bromooctyl)benzene

CAS No.: 54646-75-2

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Abstract

This technical guide provides an in-depth overview of **(8-Bromooctyl)benzene**, a versatile bifunctional organic compound utilized extensively by researchers, scientists, and drug development professionals. The document details its physicochemical properties, synthesis, and key chemical reactions. Furthermore, it presents detailed experimental protocols for its synthesis and subsequent transformations, including Grignard reactions, Williamson ether synthesis, and Suzuki cross-coupling. The guide incorporates structured data tables for quantitative analysis and utilizes Graphviz diagrams to visualize reaction pathways and experimental workflows, serving as a comprehensive resource for laboratory applications.

Introduction

(8-Bromooctyl)benzene, also known as 1-bromo-8-phenyloctane, is an organic compound featuring a phenyl group connected to an eight-carbon alkyl chain, which is terminated by a bromine atom.^[1] This unique structure, possessing both a hydrophobic alkyl-aromatic tail and a reactive alkyl bromide functional group, makes it a valuable intermediate in a wide array of

chemical syntheses. The long octyl chain imparts significant lipophilicity, a property often exploited in drug design to enhance membrane permeability and in materials science to modify surface properties.[1] The terminal bromine atom serves as a versatile handle for nucleophilic substitution and organometallic cross-coupling reactions, allowing for the facile introduction of the phenyloctyl moiety into more complex molecular architectures.[1]

This guide aims to consolidate the technical information available for **(8-Bromooctyl)benzene**, providing a practical resource for its application in research and development.

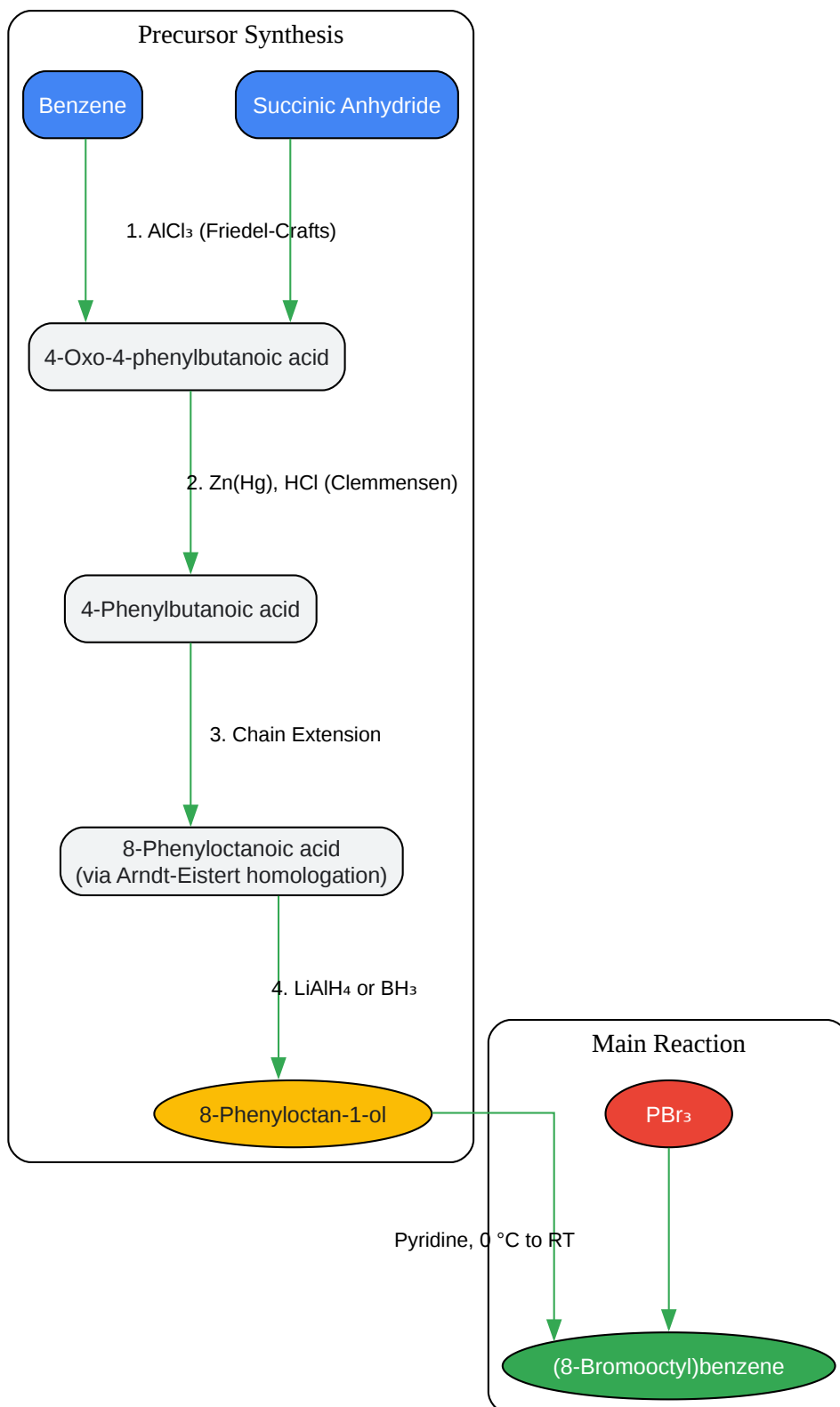
Physicochemical Properties

The key physical and chemical properties of **(8-Bromooctyl)benzene** are summarized in the table below. These properties are essential for its handling, reaction setup, and purification.

Property	Value	Reference(s)
CAS Number	54646-75-2	[1][2]
Molecular Formula	C ₁₄ H ₂₁ Br	[2][3]
Molecular Weight	269.22 g/mol	[2][3]
Appearance	Colorless liquid	[1][4]
Boiling Point	331.3 °C at 760 mmHg 185-187 °C at 12 Torr	[2][4]
Density	1.148 g/cm ³ at 25 °C	[2][4]
Refractive Index (n _D)	1.52	[2]
Purity	Typically ≥95%	[5]
Storage	Store at room temperature under an inert atmosphere.	[5]
SMILES	<chem>C1=CC=C(C=C1)CCCCCCCCBr</chem>	[1]
InChIKey	XGBMCFZKCCDJ-UHFFFAOYSA-N	[5]

Synthesis of (8-Bromooctyl)benzene

(8-Bromooctyl)benzene can be reliably synthesized from its corresponding alcohol, 8-phenyloctan-1-ol, via nucleophilic substitution using a brominating agent such as phosphorus tribromide (PBr_3). This method is generally high-yielding and avoids the potential for carbocation rearrangements.



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Caption: Synthetic pathway to **(8-Bromoocetyl)benzene**.

Experimental Protocol: Synthesis from 8-Phenyloctan-1-ol

This protocol details the conversion of 8-phenyloctan-1-ol to **(8-Bromoethyl)benzene** using phosphorus tribromide.

Materials:

- 8-Phenyloctan-1-ol
- Phosphorus tribromide (PBr₃)
- Anhydrous pyridine
- Anhydrous diethyl ether (Et₂O)
- 5% Hydrochloric acid (HCl) solution
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask, dropping funnel, reflux condenser, magnetic stirrer, separatory funnel

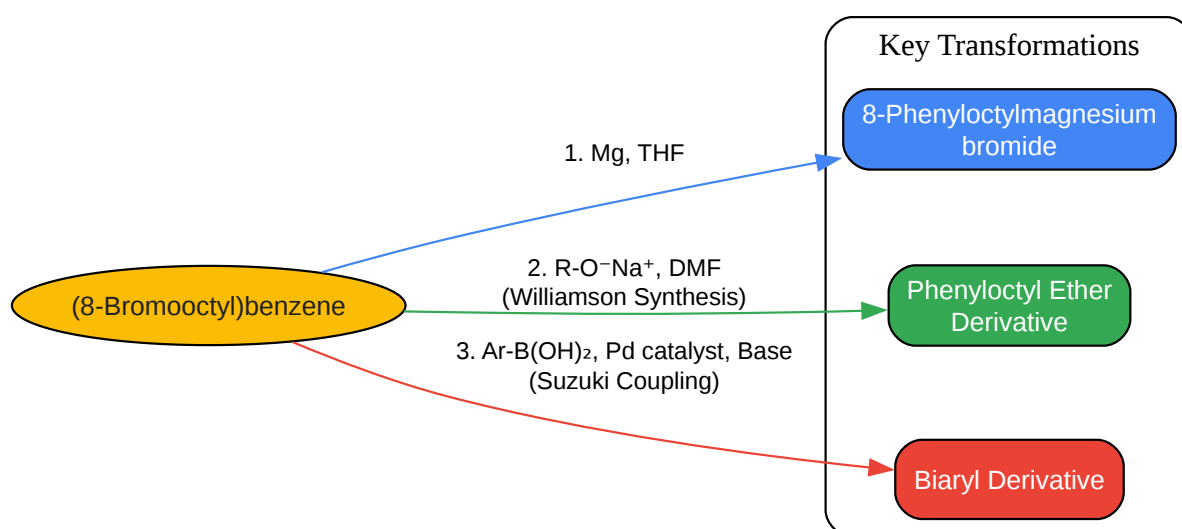
Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser under an inert atmosphere (N₂ or Ar), dissolve 8-phenyloctan-1-ol (1.0 eq) in anhydrous diethyl ether. Add a small amount of anhydrous pyridine (approx. 0.1 eq) to the solution.
- **Addition of PBr₃:** Cool the flask to 0 °C in an ice bath. Add phosphorus tribromide (PBr₃, 0.4 eq) dropwise via the dropping funnel to the stirred solution over 30 minutes. Ensure the temperature remains below 5 °C.

- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 12-18 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Cool the reaction mixture back to 0 °C and quench by the slow, dropwise addition of ice-cold water. Transfer the mixture to a separatory funnel.
- **Extraction:** Separate the organic layer. Wash the organic layer sequentially with cold 5% HCl solution, water, saturated NaHCO₃ solution, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or flash column chromatography on silica gel to yield pure **(8-Bromooctyl)benzene**.

Reactivity and Key Experimental Protocols

The reactivity of **(8-Bromooctyl)benzene** is dominated by the C-Br bond, which readily participates in nucleophilic substitution (S_N2) and serves as a precursor for organometallic reagents. This dual functionality allows it to act as a versatile building block.

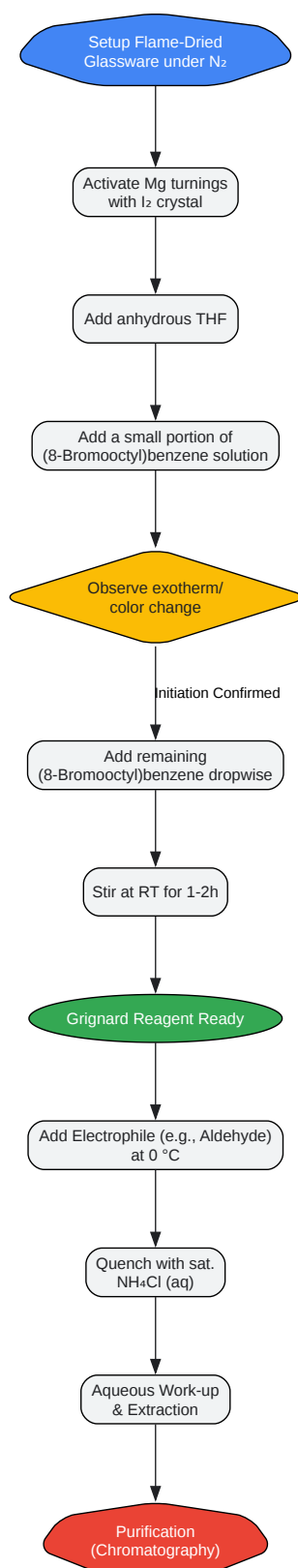


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Caption: Major reaction pathways of **(8-Bromooctyl)benzene**.

Grignard Reagent Formation and Reaction

Formation of the Grignard reagent provides a potent carbon nucleophile for the formation of new carbon-carbon bonds.



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Caption: Experimental workflow for Grignard reaction.

Experimental Protocol:

- **Grignard Formation:** Place magnesium turnings (1.2 eq) and a crystal of iodine in a flame-dried flask under an inert atmosphere. Add enough anhydrous THF to cover the magnesium. Add a small amount of a THF solution of **(8-Bromooctyl)benzene** (1.0 eq) to initiate the reaction. Once initiated (indicated by heat and disappearance of iodine color), add the remaining solution dropwise at a rate to maintain a gentle reflux. After addition, stir for 1-2 hours at room temperature.
- **Reaction with Electrophile:** Cool the freshly prepared Grignard solution to 0 °C. Dropwise, add a solution of an electrophile (e.g., benzaldehyde, 0.9 eq) in anhydrous THF.
- **Work-up and Purification:** After the reaction is complete (monitored by TLC), quench by slow addition of saturated aqueous NH₄Cl. Extract the aqueous layer with diethyl ether, combine the organic layers, dry over MgSO₄, and concentrate. Purify the resulting alcohol by column chromatography.

Williamson Ether Synthesis

This classic S_N2 reaction is used to form ethers by reacting **(8-Bromooctyl)benzene** with an alkoxide.

Experimental Protocol:

- **Alkoxide Formation:** In a round-bottom flask, dissolve an alcohol (R-OH, 1.0 eq) in a suitable anhydrous solvent like DMF or THF. Add sodium hydride (NaH, 1.1 eq, 60% dispersion in mineral oil) portion-wise at 0 °C. Allow the mixture to stir until hydrogen evolution ceases.
- **Reaction:** Add **(8-Bromooctyl)benzene** (1.05 eq) to the alkoxide solution. Heat the reaction mixture (typically 60-80 °C) and stir for 4-12 hours until TLC indicates the consumption of the starting material.
- **Work-up and Purification:** Cool the reaction to room temperature and carefully quench with water. Extract the product with diethyl ether or ethyl acetate. Wash the combined organic layers with water and brine, dry over Na₂SO₄, and concentrate. Purify the resulting ether by column chromatography.

Suzuki Cross-Coupling

This palladium-catalyzed reaction is a powerful method for forming carbon-carbon bonds between the phenyloctyl group and various aryl or vinyl partners.

Experimental Protocol:

- **Reaction Setup:** To a Schlenk flask, add the aryl boronic acid (Ar-B(OH)_2 , 1.5 eq), a base such as K_2CO_3 or Cs_2CO_3 (2.0 eq), and a palladium catalyst (e.g., $\text{Pd(PPh}_3)_4$, 0.05 eq).
- **Addition of Reagents:** Evacuate and backfill the flask with an inert gas (Ar or N_2). Add a degassed solvent system (e.g., toluene/ethanol/water or dioxane/water). Finally, add **(8-Bromooctyl)benzene** (1.0 eq) via syringe.
- **Reaction:** Heat the mixture (typically 80-100 °C) under an inert atmosphere for 6-24 hours. Monitor the reaction progress by TLC or GC-MS.
- **Work-up and Purification:** Cool the reaction mixture to room temperature and dilute with water. Extract with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over Na_2SO_4 , and concentrate. Purify the crude product by flash column chromatography to yield the biaryl product.

Applications in Research and Development

(8-Bromooctyl)benzene is a key intermediate in several scientific fields:

- **Pharmaceuticals and Drug Development:** The long, lipophilic phenyloctyl chain can be incorporated into bioactive molecules to improve their pharmacokinetic properties, such as membrane permeability and solubility in lipids. The reactive bromide allows for its attachment to a parent drug molecule or pharmacophore.
- **Materials Science:** It serves as a precursor for synthesizing surfactants, polymer modifiers, and specialty coatings.[1] The hydrophobic chain and aromatic group are crucial for controlling surface properties and the structural performance of materials. For instance, it has been used as a solvent to control the self-assembly of molecules on graphite surfaces.

- Organic Synthesis: As demonstrated, it is a versatile building block for creating more complex molecules. Its ability to undergo a variety of transformations makes it a valuable starting material for multi-step syntheses of tailored chemical structures.[1]

Safety Information

(8-Bromooctyl)benzene should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Hazard Statements: H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H331 (Toxic if inhaled), H341 (Suspected of causing genetic defects).[5]
- Precautionary Statements: P201, P261, P280, P301+P310, P302+P352, P304+P340.[5]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.

Always consult the Safety Data Sheet (SDS) from the supplier before use.

Conclusion

(8-Bromooctyl)benzene is a highly adaptable and valuable chemical intermediate. Its bifunctional nature, combining a lipophilic tail with a reactive bromide, provides chemists with a powerful tool for applications ranging from medicinal chemistry to materials science. The reliable protocols for its synthesis and subsequent reactions, as detailed in this guide, underscore its utility as a foundational building block for complex molecular design.

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- To cite this document: BenchChem. [(8-Bromooctyl)benzene: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1269781/docs#8-bromooctyl-benzene-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b1269781/docs#8-bromooctyl-benzene-a-comprehensive-technical-guide)

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